

Personal protective equipment for handling 3,4-Dimethoxytoluene

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Compound of Interest

Compound Name: 3,4-Dimethoxytoluene

Cat. No.: B046254

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Essential Safety and Handling Guide for 3,4-Dimethoxytoluene

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the use of **3,4-Dimethoxytoluene** (CAS No. 494-99-5), including personal protective equipment (PPE) recommendations, operational plans, and disposal procedures.

Physical and Chemical Properties

3,4-Dimethoxytoluene, also known as 4-Methylveratrole, is a combustible solid that may appear as a white or colorless to light yellow powder or liquid.^[1] It is crucial to be aware of its physical properties to ensure safe handling and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₂	[2][3]
Molecular Weight	152.19 g/mol	[2]
Melting Point	22-24 °C	[4][5]
Boiling Point	219-220 °C	[4]
Flash Point	85 °C (185 °F)	[4]
Specific Gravity	1.051 g/mL at 25 °C	[4][5]
Solubility	Soluble in alcohol. Insoluble in water.	[4]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place.	[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **3,4-Dimethoxytoluene**.

PPE Category	Item	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
Skin Protection	Chemical-resistant gloves (e.g., PVC, Neoprene, Nitrile). Lab coat or overalls. Closed-toe shoes.	Select gloves tested to a relevant standard (e.g., Europe EN 374, US F739).[7]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust formation is likely or ventilation is poor, use a NIOSH-certified respirator with a particle filter.	Follow guidelines from a competent authority on respirator selection.[6]

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to prevent accidents and ensure the integrity of the chemical.

Handling:

- Ensure adequate ventilation in the work area.[6] A local exhaust ventilation system is recommended.[8]
- Avoid contact with skin, eyes, and clothing.[6]
- Avoid breathing dust or vapors.[6]
- Keep away from open flames, hot surfaces, and other sources of ignition as the material is combustible.[6]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a tightly closed container.[8]
- Keep in a cool, dry, and well-ventilated area.[8]
- Store away from incompatible materials such as strong oxidizing agents.[6]

Emergency Procedures: First Aid

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing. Get medical attention if irritation develops or persists.[6]
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[6]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[6]

Disposal Plan

Proper disposal of **3,4-Dimethoxytoluene** and its containers is essential to prevent environmental contamination.

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9]

- Do not allow the product to enter drains or waterways.
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[9]

Accidental Release Measures

In the case of a spill, follow these steps to ensure a safe and effective cleanup.

Caption: Workflow for handling a spill of **3,4-Dimethoxytoluene**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3,4-Dimethoxytoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046254#personal-protective-equipment-for-handling-3-4-dimethoxytoluene]

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